

An In-depth Technical Guide on HO-Peg6-CH₂cooh

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: HO-Peg6-CH₂cooh

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This guide provides a detailed overview of the chemical structure, molecular weight, and key physicochemical properties of **HO-Peg6-CH₂cooh**, a heterobifunctional polyethylene glycol (PEG) derivative. This information is intended for researchers, scientists, and professionals in the field of drug development and biotechnology.

Chemical Identity and Structure

HO-Peg6-CH₂cooh, also known as 2-[2-[2-[2-[2-(2-hydroxyethoxy)ethoxy]ethoxy]ethoxy]ethoxy]acetic acid, is a monodisperse PEG compound.[1] It features a terminal hydroxyl (-OH) group and a carboxylic acid (-COOH) group, making it a valuable linker in bioconjugation and drug delivery applications.[2]

Key Structural Features:

- **PEG Chain:** Consists of six repeating ethylene glycol units. This hydrophilic chain enhances the solubility of conjugated molecules in aqueous media.
- **Terminal Groups:** It is functionalized with a hydroxyl group at one end and a carboxymethyl group (acetic acid) at the other.

Below is a diagram illustrating the logical structure of this bifunctional linker.

Caption: Logical diagram of **HO-Peg6-CH₂cooh**'s functional groups.

Physicochemical Properties

The quantitative properties of **HO-Peg6-CH₂cooh** are summarized in the table below. This data is crucial for experimental design, including reaction stoichiometry and analytical characterization.

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₈ O ₉	[1][3]
Molecular Weight	340.37 g/mol	[4]
CAS Number	120394-66-3	
Purity	≥95%	
Boiling Point (Predicted)	478.6 ± 40.0 °C	
Density (Predicted)	1.173 ± 0.06 g/cm ³	
pKa (Predicted)	3.39 ± 0.10	

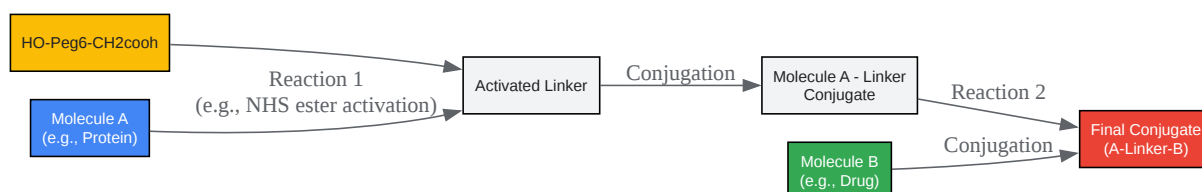
Applications in Research and Development

HO-Peg6-CH₂cooh is a versatile tool in the field of bioconjugation and drug delivery. Its heterobifunctional nature allows for the sequential or orthogonal conjugation of different molecules.

Primary Applications:

- PROTAC Linker:** This molecule is frequently used as a PEG-based linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs). PROTACs are novel therapeutic agents that utilize the cell's own ubiquitin-proteasome system to degrade specific target proteins.
- Bioconjugation:** The PEG spacer increases the hydrophilicity and biocompatibility of the resulting conjugate, which can improve the pharmacokinetic properties of a drug. The terminal groups can be used to attach the linker to various biomolecules, such as proteins, peptides, or antibodies, as well as to small molecule drugs.

The general workflow for utilizing a bifunctional linker like **HO-Peg6-CH2cooh** in bioconjugation is depicted below.



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Caption: General experimental workflow for bioconjugation.

Experimental Considerations

Storage and Handling:

- It is recommended to store **HO-Peg6-CH2cooh** at room temperature. For long-term storage, a temperature of -20°C is advisable.

Solubility:

- Due to the hydrophilic nature of the polyethylene glycol chain, this compound is soluble in water and many organic solvents.

Reactivity:

- The carboxylic acid can be activated, for example, using N-hydroxysuccinimide (NHS) or carbodiimides (e.g., EDC), to react with primary amine groups.
- The hydroxyl group can be modified for conjugation to other functional groups.

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References

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- To cite this document: BenchChem. [An In-depth Technical Guide on HO-Peg6-CH₂cooh]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3090002#ho-peg6-ch2cooh-structure-and-molecular-weight>]

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